

# physical and chemical properties of Methyl 5-aminothiophene-2-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 5-aminothiophene-2-carboxylate

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## An In-depth Technical Guide to Methyl 5-aminothiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 5-aminothiophene-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document compiles available data on its properties, spectral characteristics, and synthetic methodologies to support research and development activities.

## Core Physical and Chemical Properties

**Methyl 5-aminothiophene-2-carboxylate** is a solid organic compound with the molecular formula  $C_6H_7NO_2S$ .<sup>[1][2]</sup> It is recognized as a valuable building block in the synthesis of more complex molecules due to the reactive amino and ester functional groups on the thiophene ring.

## Data Presentation: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>2</sub> S	[1][2]
Molecular Weight	157.19 g/mol	[1][2]
CAS Number	14597-58-1	[1]
Appearance	Solid	[1]
Melting Point	70-72 °C	[3]
Boiling Point	Data not available	
Solubility	Insoluble in water; Soluble in alcohols and ketones.	[4]
pKa	Data not available	

## Spectroscopic Data

The structural elucidation of **Methyl 5-aminothiophene-2-carboxylate** is supported by various spectroscopic techniques. The available data is summarized below.

### Data Presentation: Spectroscopic Properties

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment	Source
7.45	d	4.0	1H	Thiophene-H	[3]
6.09	d	4.0	1H	Thiophene-H	[3]
4.29	br s	-	2H	-NH <sub>2</sub>	[3]
3.81	s	-	3H	-OCH <sub>3</sub>	[3]
Solvent: CDCl <sub>3</sub> , Frequency: 400 MHz					

#### <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift ( $\delta$ ) ppm	Assignment	Source
Data not available		

#### IR (Infrared) Spectroscopy

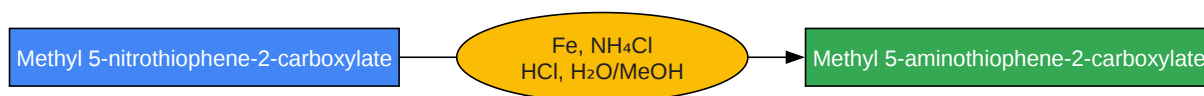
Wavenumber (cm <sup>-1</sup> )	Assignment	Source
Data not available		

## Experimental Protocols

The synthesis of **Methyl 5-aminothiophene-2-carboxylate** can be achieved through the reduction of its corresponding nitro precursor, Methyl 5-nitrothiophene-2-carboxylate.

## Synthesis of Methyl 5-aminothiophene-2-carboxylate

Reaction Scheme:



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Caption: Synthesis of **Methyl 5-aminothiophene-2-carboxylate**.

Detailed Methodology:

This protocol is adapted from a documented synthesis.[\[3\]](#)[\[5\]](#)

Materials:

- Methyl 5-nitrothiophene-2-carboxylate
- Iron powder (Fe)
- Ammonium chloride (NH<sub>4</sub>Cl)
- Concentrated Hydrochloric acid (HCl)
- Methanol (MeOH)
- Water (H<sub>2</sub>O)
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Chloroform (CHCl<sub>3</sub>)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

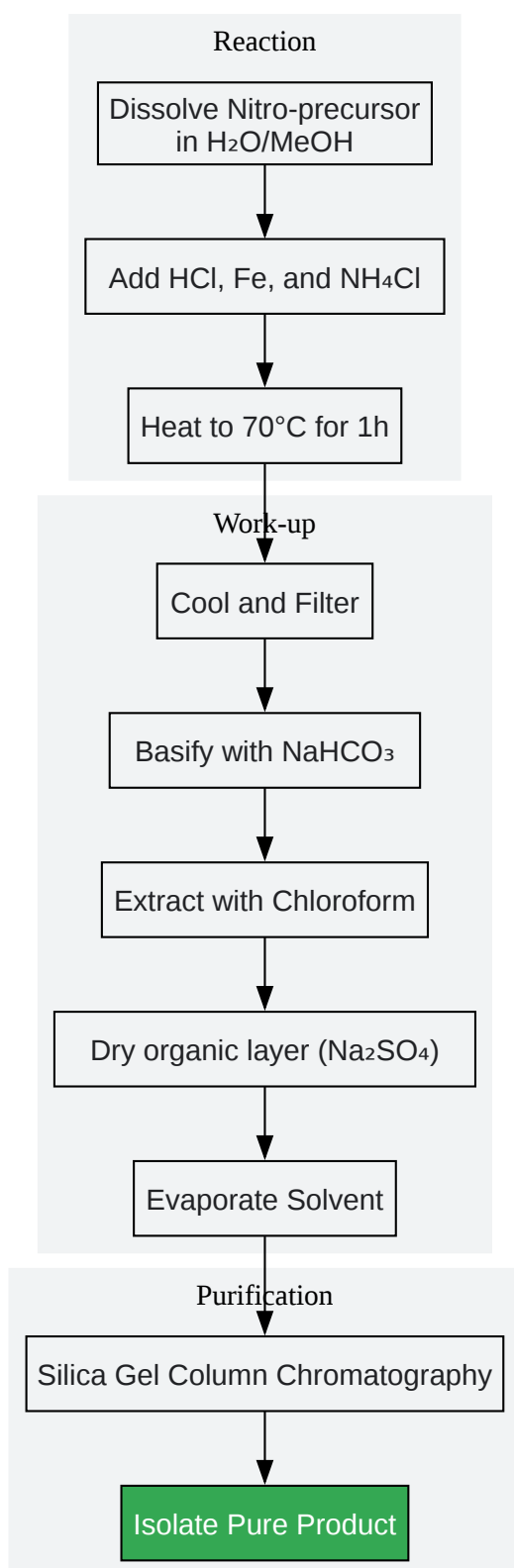
- Triethylamine

#### Procedure:

- To a solution of Methyl 5-nitrothiophene-2-carboxylate (7 g, 37.43 mmol) in a mixture of water (150 mL) and methanol (50 mL), add concentrated hydrochloric acid (4.5 mL).[5]
- To this solution, add iron powder (10.5 g, 188 mmol) followed by ammonium chloride (10 g, 187 mmol) at room temperature.[5]
- Stir the reaction mixture and warm to 70 °C for 1 hour.[3]
- Allow the reaction to cool to room temperature.[3]
- Filter the solution and basify the filtrate with a saturated sodium bicarbonate solution.[3]
- Extract the aqueous solution with chloroform (4 x 100 mL).[3]
- Combine the organic layers and dry over anhydrous sodium sulfate.[3]
- Filter the solution and evaporate the solvent under reduced pressure.[3]
- Purify the residue by silica gel column chromatography using a mixture of hexane and ethyl acetate (90:10) with a small amount of triethylamine as the eluent.[3][5]
- Further elution will yield **Methyl 5-aminothiophene-2-carboxylate**. [3][5]

## Logical Relationships and Workflows

The synthesis and purification of **Methyl 5-aminothiophene-2-carboxylate** involves a series of sequential steps, from the initial reaction to the final isolation of the pure product.



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Caption: Experimental workflow for synthesis and purification.

This guide serves as a foundational resource for professionals working with **Methyl 5-aminothiophene-2-carboxylate**. While key data has been compiled, further experimental investigation is required to fully characterize this compound, particularly regarding its boiling point, pKa, and comprehensive spectral analyses.

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Address: 3281 E Guasti Rd  
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